

3-propylhexan-2-one CAS number and physical constants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-propylhexan-2-one*

Cat. No.: B6264506

[Get Quote](#)

In-Depth Technical Guide: 3-propylhexan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-propylhexan-2-one**, including its CAS number and key physical constants. It also outlines a known synthetic route and provides relevant spectroscopic data for characterization.

Core Chemical Information

Chemical Name: **3-propylhexan-2-one** CAS Number: 40239-27-8 Molecular Formula:

C₉H₁₈O^[1] Molecular Weight: 142.24 g/mol ^[2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical constants for **3-propylhexan-2-one**. Please note that some values are experimentally determined while others are computed estimates.

Property	Value	Source
CAS Number	40239-27-8	PubChem[2]
Molecular Formula	C ₉ H ₁₈ O	LookChem[1]
Molecular Weight	142.24 g/mol	PubChem[2]
Boiling Point	174-176 °C	Guidechem
Density	0.817 g/cm ³ at 25 °C	Guidechem
Melting Point	Not available (experimental)	-
Water Solubility	Not available (experimental)	-
XLogP3-AA	2.8	PubChem (Computed)[2]

Synthesis Protocol

A multi-step synthesis for **3-propylhexan-2-one** was reported by Heilmann, R. et al. in the Bulletin de la Societe Chimique de France in 1961.[3] The synthesis originates from 4-ethynyl-4-heptanol and proceeds through a series of reactions. While a detailed experimental protocol from the original publication is not readily available, the key transformations are outlined below.

Starting Material: 4-ethynyl-4-heptanol

Reaction Steps:

- Hydration of the Alkyne: The ethynyl group of the starting material is hydrated using mercuric oxide (HgO) in the presence of sulfuric acid (H₂SO₄). This step likely forms an intermediate enol which tautomerizes to the corresponding methyl ketone.
- Sulfonation: The resulting intermediate is treated with sulfur trioxide (SO₃) in sulfuric acid (H₂SO₄). The exact purpose of this step in the overall synthesis to the target molecule is not immediately clear from the available information and may involve the formation of a sulfonate intermediate or a rearrangement.
- Reduction: The product from the sulfonation step is then subjected to catalytic hydrogenation using platinum dioxide (PtO₂) as a catalyst in an ethanol solvent. This reduction step yields

the final product, **3-propylhexan-2-one**.

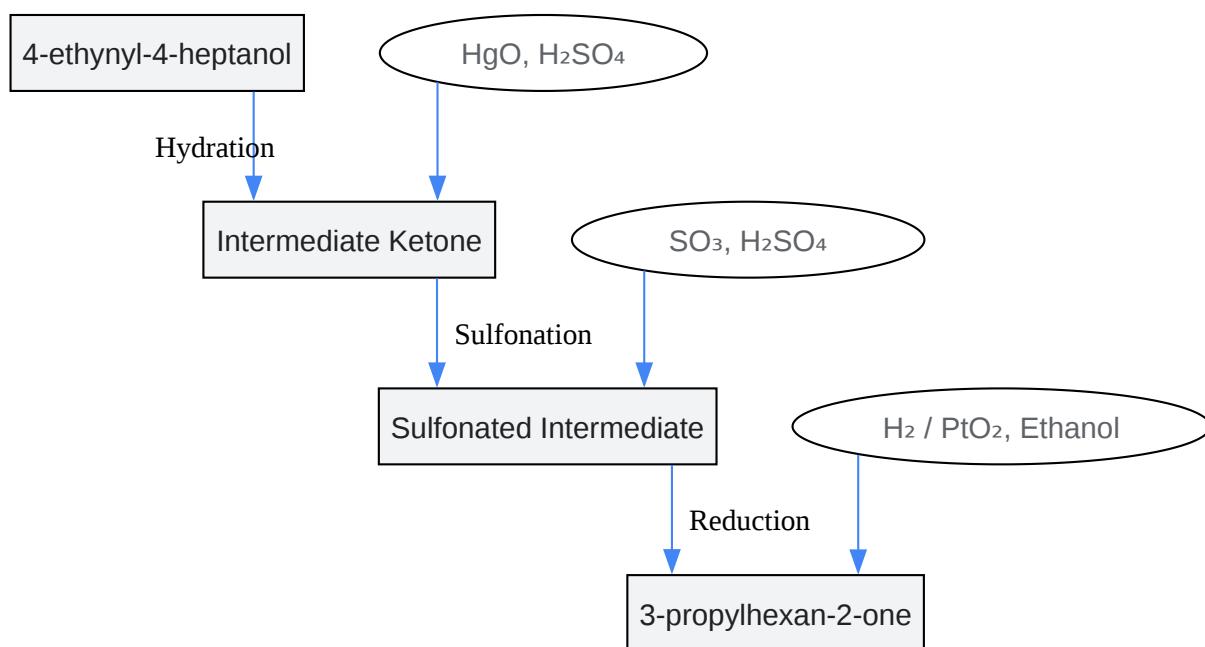
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-propylhexan-2-one**.

- ^{13}C NMR Spectroscopy: A ^{13}C NMR spectrum for **3-propylhexan-2-one** is available in the Wiley-VCH database.[2] While the full spectrum requires access to the database, this confirms that the compound has been characterized by this method.
- ^1H NMR, IR, and Mass Spectrometry: Detailed experimental spectra for ^1H NMR, Infrared (IR), and Mass Spectrometry of **3-propylhexan-2-one** are not readily available in the public domain.

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **3-propylhexan-2-one** as described by Heilmann et al.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-propylhexan-2-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-propylhexan-2-one | lookchem [lookchem.com]
- 2. 3-Propyl-2-hexanone | C9H18O | CID 23268789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-propylhexan-2-one synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-propylhexan-2-one CAS number and physical constants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6264506#3-propylhexan-2-one-cas-number-and-physical-constants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com